

# An In-depth Technical Guide to BrettPhos: Structure and Mechanism

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## Compound of Interest

Compound Name: *BrettPhos*

Cat. No.: *B130012*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the structure, mechanism of action, and applications of **BrettPhos**, a highly effective biarylmonophosphine ligand. The information presented is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Core Structure and Properties of BrettPhos

**BrettPhos**, chemically known as 2-(Dicyclohexylphosphino)-3,6-dimethoxy-2',4',6'-triisopropyl-1,1'-biphenyl, is a bulky and electron-rich phosphine ligand developed in the laboratory of Stephen L. Buchwald at MIT.<sup>[1][2]</sup> Its unique structural features contribute to its high reactivity and versatility in a range of palladium-catalyzed cross-coupling reactions.<sup>[3][4][5]</sup>

The ligand is characterized by a biphenyl backbone with significant steric bulk provided by the dicyclohexylphosphino group on one phenyl ring and three isopropyl groups on the other. Additionally, two methoxy groups are present on the phosphine-containing ring, which enhance its electron-donating properties.<sup>[2][3]</sup>

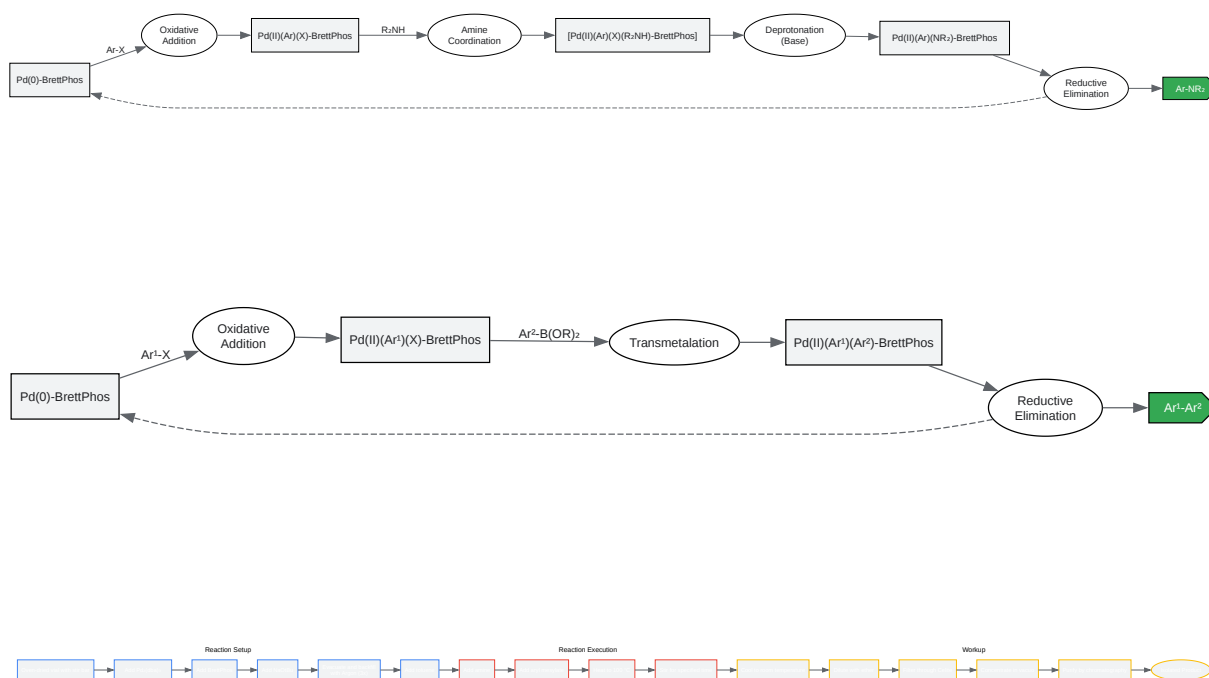
Property	Value	Source
IUPAC Name	dicyclohexyl-[3,6-dimethoxy-2-[2,4,6-tri(propan-2-yl)phenyl]phenyl]phosphane	[6]
Chemical Formula	C <sub>35</sub> H <sub>53</sub> O <sub>2</sub> P	[6][7]
Molecular Weight	536.77 g/mol	[7]
CAS Number	1070663-78-3	[6][7]
Appearance	Off-white to white solid	[4]
Melting Point	187-195 °C	[4][7]

## Mechanism of Action in Cross-Coupling Reactions

**BrettPhos** is a key ligand in palladium-catalyzed cross-coupling reactions, such as the Buchwald-Hartwig amination and Suzuki-Miyaura coupling, which are fundamental for the formation of carbon-nitrogen (C-N) and carbon-carbon (C-C) bonds.[3][5][8] The generally accepted mechanism for these reactions involves a catalytic cycle consisting of three primary steps: oxidative addition, transmetalation (for Suzuki-Miyaura), or amine coordination/deprotonation (for Buchwald-Hartwig), and reductive elimination.[8][9][10][11][12]

## Catalytic Cycle for Buchwald-Hartwig Amination

The Buchwald-Hartwig amination is a powerful method for the synthesis of arylamines. The catalytic cycle, employing a Pd-**BrettPhos** catalyst, is illustrated below.



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